

Application Notes and Protocols for Chronic JJC8-091 Treatment in Monkeys

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Compound of Interest

Compound Name: JJC8-091
Cat. No.: B15619444

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Introduction

JJC8-091 is an atypical dopamine reuptake inhibitor (DRI) derived from modafinil, under investigation as a potential pharmacotherapy for psychostimulant use disorder.^[1] Its mechanism of action involves binding to the dopamine transporter (DAT), leading to a mild, slow-onset, and long-duration increase in synaptic dopamine levels in key brain regions like the nucleus accumbens.^[1] Unlike typical DAT inhibitors such as cocaine, **JJC8-091** exhibits a unique pharmacological profile that may reduce abuse liability while still being effective in mitigating drug-seeking behaviors. These application notes provide a summary of the available data and detailed protocols for the chronic administration of **JJC8-091** in non-human primate models, specifically rhesus and cynomolgus monkeys, based on published preclinical studies.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the pharmacokinetics and receptor binding affinity of **JJC8-091** in monkeys.

Table 1: Pharmacokinetic Parameters of Intravenous **JJC8-091** in Monkeys

Parameter	Value	Species	Reference
Half-life ($t_{1/2}$)	3.5 hours	Rhesus Monkey	[1][2][3][4][5]
Dose for $t_{1/2}$ determination	1.9 mg/kg, i.v.	Rhesus Monkey	[1][2][3][4][5]

Further pharmacokinetic parameters such as C_{max}, T_{max}, AUC, and clearance have not been detailed in the reviewed literature and would require access to full study publications.

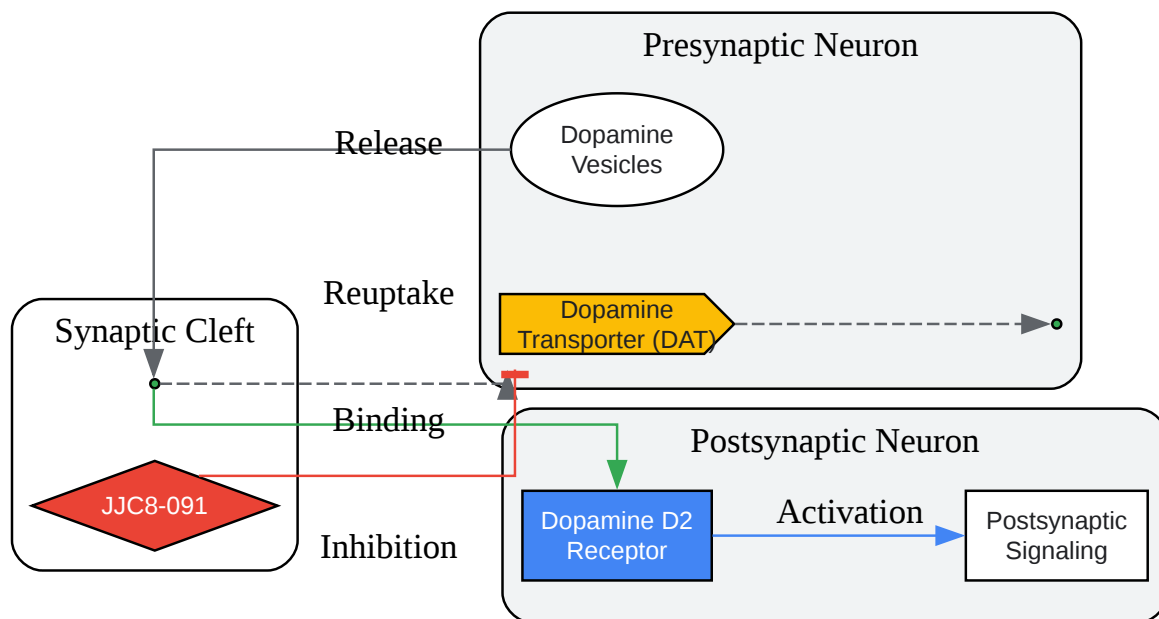
Table 2: Receptor Binding Affinity of **JJC8-091**

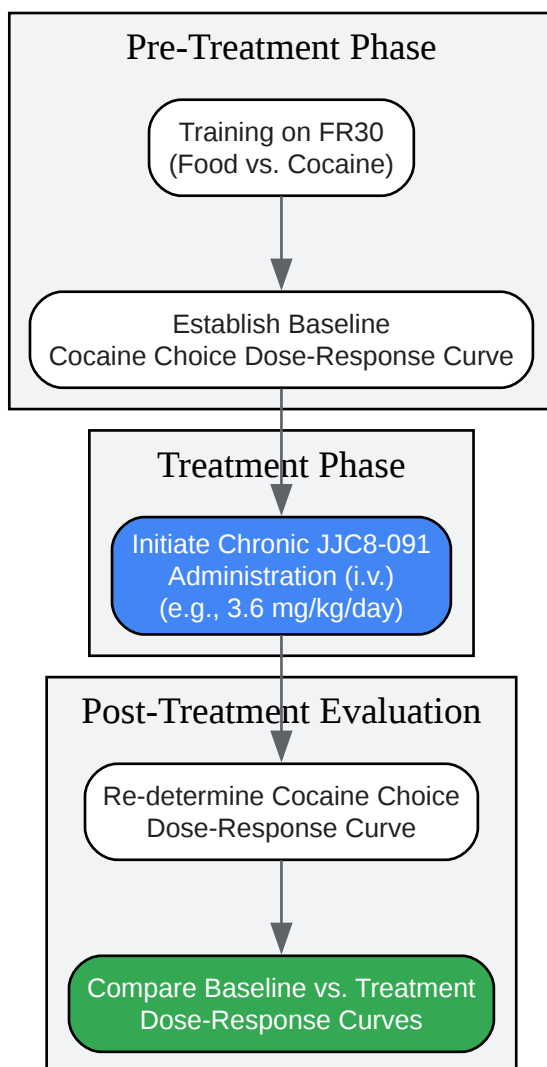
Target	Affinity (K _i)	Species	Reference
Dopamine Transporter (DAT)	2730 ± 1270 nM	Non-human Primate (striatum)	[2][3][4]
Dopamine Transporter (DAT)	16.7 nM	Not specified	
Dopamine Transporter (DAT)	230 to 289 nM	Not specified	[1]
Sigma σ ₁ Receptor	454–1,010 nM	Not specified	[1]
Dopamine D ₂ Receptor	298 nM	Not specified	[1]
Dopamine D ₃ Receptor	480 nM	Not specified	[1]

Signaling Pathway

JJC8-091's primary mechanism of action is the inhibition of the dopamine transporter (DAT). By blocking DAT, **JJC8-091** prevents the reuptake of dopamine from the synaptic cleft back into the presynaptic neuron. This leads to an accumulation of dopamine in the synapse, thereby enhancing dopaminergic neurotransmission. The "atypical" nature of **JJC8-091** suggests a different binding conformation or kinetics at the DAT compared to cocaine, resulting in a more

gradual and sustained increase in dopamine levels, which is thought to contribute to its lower abuse potential.





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References

- 1. The Effects of the Dopamine Transporter Ligands JJC8-088 and JJC8-091 on Cocaine versus Food Choice in Rhesus Monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. The Effects of the Dopamine Transporter Ligands JJC8-088 and JJC8-091 on Cocaine versus Food Choice in Rhesus Monkeys - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. pure.johnshopkins.edu \[pure.johnshopkins.edu\]](#)
- [4. library-search.open.ac.uk \[library-search.open.ac.uk\]](#)
- [5. Contrasting the Reinforcing Effects of the Novel Dopamine Transport Inhibitors JJC8-088 and JJC8-091 in Monkeys: Potential Translation to Medication Assisted Treatment. | Semantic Scholar \[semanticscholar.org\]](#)
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